

# Technical Safety & Handling Guide: N-(3-ethoxypropyl)-2-methylpentanamide[1]

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## Compound of Interest

Compound Name: *N*-(3-ethoxypropyl)-2-methylpentanamide

Cat. No.: B4027286

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## Executive Summary & Chemical Identity[1][2]

**N-(3-ethoxypropyl)-2-methylpentanamide** is a specialized N-alkyl carboxamide derivative, structurally analogous to the "WS-series" of physiological cooling agents (e.g., WS-3, WS-23). [1] Characterized by its activation of the TRPM8 ion channel, this compound is primarily utilized in sensory research, drug delivery systems (as a permeation enhancer or sensory excipient), and novel flavor/fragrance development.[1]

As a lipophilic amide, it presents specific handling challenges related to skin irritation, potential sensitization, and environmental persistence.[1] This guide establishes a self-validating safety protocol based on Structure-Activity Relationships (SAR) and standard operating procedures for high-potency sensory compounds.

## Chemical Specifications

| Parameter         | Detail                                                            |
|-------------------|-------------------------------------------------------------------|
| Chemical Name     | N-(3-ethoxypropyl)-2-methylpentanamide                            |
| Molecular Formula | C <sub>11</sub> H <sub>23</sub> NO <sub>2</sub>                   |
| Molecular Weight  | ~201.31 g/mol                                                     |
| Structural Class  | Aliphatic Carboxamide / TRPM8 Agonist                             |
| Predicted LogP    | 2.5 – 3.2 (Lipophilic)                                            |
| Physical State    | Viscous liquid or low-melting solid (dependent on purity)         |
| Solubility        | Soluble in Ethanol, DMSO, Propylene Glycol;<br>Insoluble in Water |

## Hazard Identification & Toxicology (SAR Analysis)

Note: Specific toxicological data for this exact derivative is limited.<sup>[1]</sup> The following profile is derived from the structural class (N-substituted-2-alkylcarboxamides) and precursor properties.

### GHS Classification (Predicted)

Based on the properties of chemically similar cooling agents (e.g., N,2,3-trimethyl-2-isopropylbutanamide):

- Skin Corrosion/Irritation: Category 2 (Causes skin irritation).<sup>[1]</sup>
- Serious Eye Damage/Irritation: Category 2A (Causes serious eye irritation).<sup>[1]</sup>
- Skin Sensitization: Category 1B (May cause an allergic skin reaction).<sup>[1]</sup>
- Aquatic Toxicity: Category 3 (Harmful to aquatic life with long-lasting effects).<sup>[1]</sup>

### Mechanism of Action & Acute Effects

This compound targets the TRPM8 (Transient Receptor Potential Melastatin 8) channel.<sup>[1]</sup>

- Sensory Hazard: Inhalation or contact with mucous membranes may trigger an intense, non-thermal cooling sensation (chemesthesis), potentially masking actual chemical burns or causing respiratory distress/coughing reflexes.[1]
- Systemic Toxicity: Low acute oral toxicity is expected ( $LD_{50} > 2000$  mg/kg, extrapolated from WS-23), but high doses may cause CNS depression.[1]

## Operational Handling Guidelines

### Engineering Controls

The primary goal is to prevent aerosolization.[1] The compound's sensory activity means even trace airborne particles can cause operator discomfort.[1]

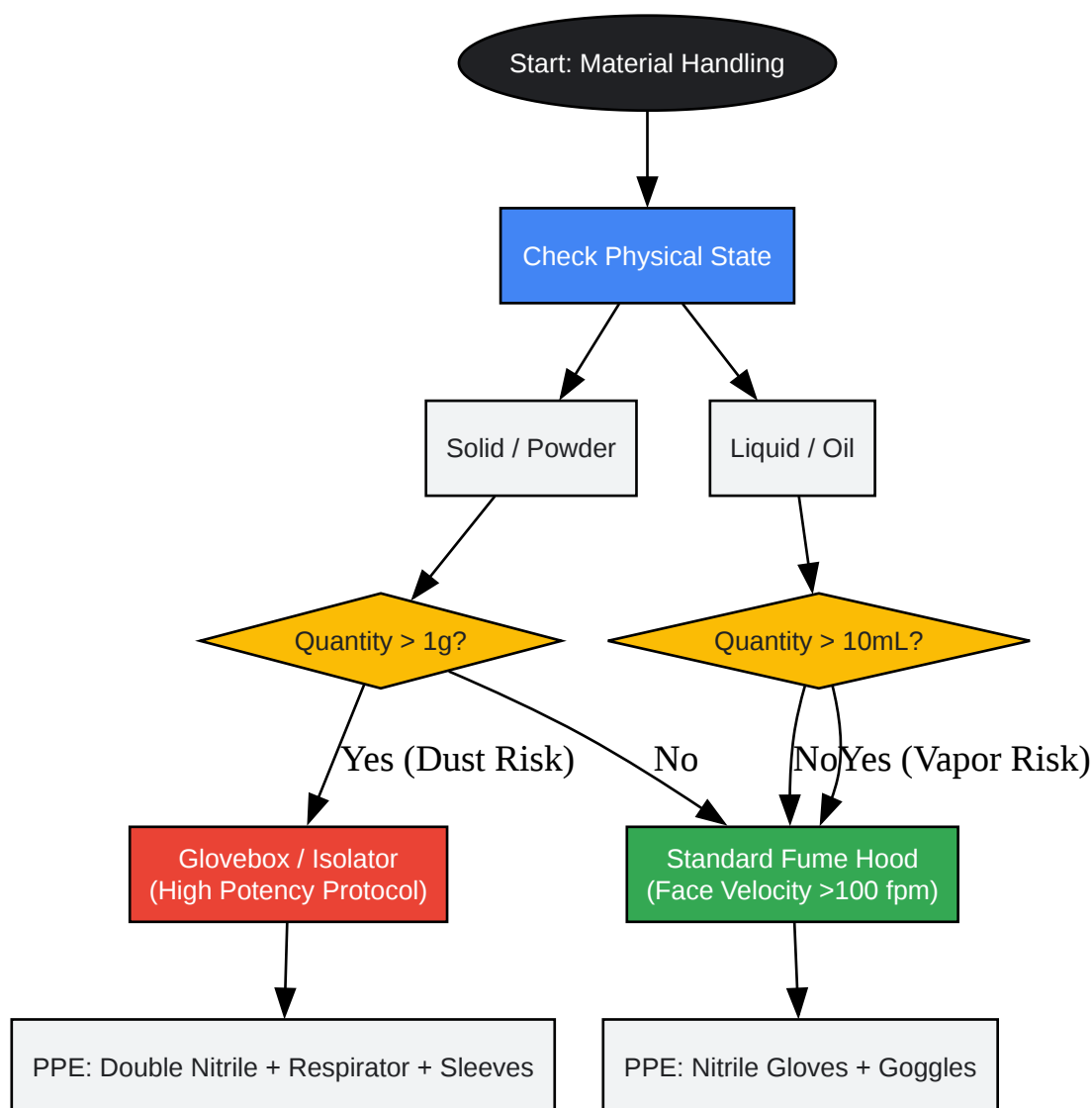
- Primary Containment: Handle exclusively within a Class II Biosafety Cabinet or Chemical Fume Hood with a face velocity of  $>100$  fpm.[1]
- Process Isolation: Use closed-system transfers for quantities  $>100$ g.
- Temperature Control: Store and handle at ambient temperature ( $20-25^{\circ}\text{C}$ ). Avoid heating in open vessels to prevent vapor generation.[1]

### Personal Protective Equipment (PPE) Matrix

| Body Part   | Requirement                                                       | Rationale                                                                                                                                   |
|-------------|-------------------------------------------------------------------|---------------------------------------------------------------------------------------------------------------------------------------------|
| Hands       | Double Nitrile Gloves (0.11mm min. <a href="#">[1]</a> thickness) | Lipophilic amides can permeate latex. <a href="#">[1]</a> Double gloving allows outer glove removal upon contamination. <a href="#">[1]</a> |
| Eyes        | Chemical Splash Goggles                                           | Safety glasses are insufficient due to the risk of ocular TRPM8 activation (severe stinging). <a href="#">[1]</a>                           |
| Respiratory | P95/N95 Respirator (if outside hood)                              | Essential to prevent inhalation of aerosols which trigger "cold-burn" sensation in lungs. <a href="#">[1]</a>                               |
| Body        | Tyvek® Lab Coat                                                   | Disposable sleeves recommended to prevent fabric contamination. <a href="#">[1]</a>                                                         |

## Handling Workflow Diagram

The following decision tree outlines the safe handling logic based on the physical state and quantity of the material.



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Figure 1: Risk-based decision matrix for handling sensory amides.[1] Note the escalation to isolators for powders due to inhalation risks.[1]

## Synthesis & Stability Considerations

For researchers synthesizing this compound, understanding the stability profile is critical for safety and yield.[1]

## Synthesis Safety

The standard synthesis involves the Schotten-Baumann reaction or direct coupling of 2-methylpentanoic acid (CAS 97-61-0) and 3-ethoxypropylamine (CAS 6291-85-6).[1]

- Precursor Hazard: 3-ethoxypropylamine is corrosive and flammable. 2-methylpentanoic acid has a pungent, cheese-like odor and is corrosive.[1]
- Exotherm Control: The amide formation is exothermic.[1] Slow addition of the acid chloride to the amine at 0°C is required to prevent thermal runaway and side reactions.[1]

## Chemical Stability[1]

- Hydrolysis: Stable at neutral pH.[1] Hydrolyzes slowly in strong acid/base at elevated temperatures (>80°C).[1]
- Oxidation: The ether linkage (ethoxy) is susceptible to peroxide formation upon prolonged exposure to air/light.[1]
  - Protocol: Store under nitrogen or argon blanket.[1] Test for peroxides if stored >12 months.[1]

## Emergency Response Protocols

### Spill Management

Do not use water initially, as it may spread the lipophilic material.[1]

- Evacuate: Clear the immediate area if a powder spill occurs (dust hazard).[1]
- PPE Up: Don full PPE including respiratory protection.[1]
- Absorb: Use an inert absorbent (Vermiculite or Sand) for liquids.[1]
- Clean: Wash the area with Ethanol (70%) followed by soapy water.[1] Ethanol is required to solubilize the amide; water alone is ineffective.[1]
- Decontaminate: Place all waste in a sealed container labeled "Organic Waste - Irritant".

## First Aid (Specific to Sensory Agents)

- Eye Contact: Flush with lukewarm water for 15 minutes.[1] Note: The patient may report a "freezing" pain.[1] Do not use "warming" drops; stick to neutral saline.[1]
- Skin Contact: Wash with soap and water immediately.[1] Do not use alcohol on the skin as it enhances penetration of the amide.[1]
- Inhalation: Move to fresh air. If "cold lung" sensation persists, seek medical attention.

## Storage & Disposal

- Storage Conditions:
  - Temperature: 2°C – 8°C (Refrigerated) recommended to maintain sensory profile and prevent oxidation.[1]
  - Container: Amber glass or fluorinated HDPE (to prevent light degradation).[1]
  - Incompatibility: Segregate from strong oxidizing agents (e.g., Nitric acid, Peroxides).[1]
- Disposal:
  - Incineration is the only approved method.[1]
  - Do not dispose of down the drain; the compound is harmful to aquatic life and difficult to biodegrade.[1]

## References

- National Center for Biotechnology Information. (2023).[1] PubChem Compound Summary for CID 54255733 (3-Ethoxy-2-methylpentane - Structural Analog).[1] Retrieved from [\[Link\]](#)[1]
- Leffingwell, J. C. (2009).[1] Cooling Ingredients and Their Mechanism of Action.[1][2] Leffingwell & Associates.[1] (Contextual grounding for N-alkyl carboxamide handling). Retrieved from [\[Link\]](#)
- European Chemicals Agency (ECHA). (2023).[1] Registration Dossier: N,2,3-trimethyl-2-isopropylbutanamide (WS-23).[1] (Used for Read-Across Toxicology).[1] Retrieved from [\[Link\]](#)(Note: Generalized link to ECHA search as specific dossier URLs are dynamic).

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